

2-Chloro-7-methylquinazoline: A Comprehensive Technical Guide for Chemical Researchers

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Compound of Interest

Compound Name: 2-Chloro-7-methylquinazoline

CAS No.: 1388025-87-3

Cat. No.: B3101214

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An in-depth examination of the synthesis, characterization, and potential applications of a valuable quinazoline building block in drug discovery and organic synthesis.

This technical guide provides a detailed overview of **2-Chloro-7-methylquinazoline**, a key heterocyclic intermediate for researchers and scientists in the fields of medicinal chemistry, drug development, and synthetic organic chemistry. This document will cover its fundamental chemical properties, a proposed synthetic route, expected analytical characterization, safety protocols, and potential applications, with a focus on providing practical insights for laboratory work.

Core Compound Identification

The foundational step in any chemical research is the unambiguous identification of the molecule of interest. The following table summarizes the key identifiers for **2-Chloro-7-methylquinazoline**.

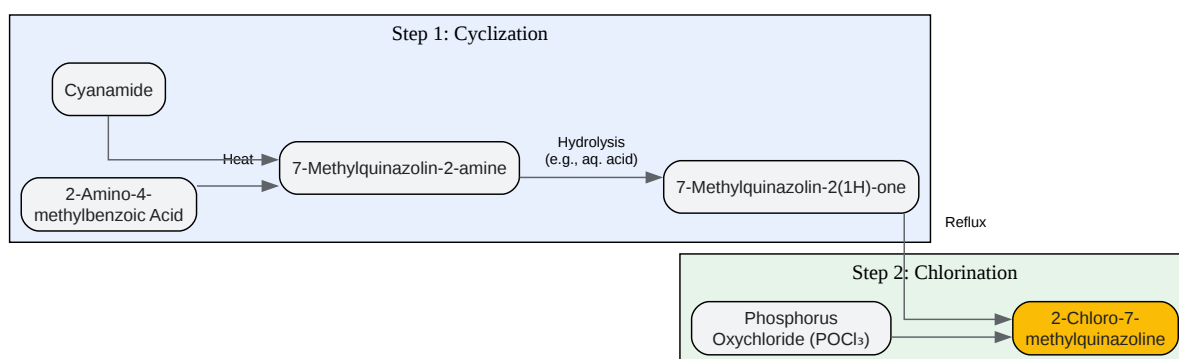
Identifier	Value	Source
CAS Number	1388025-87-3	
Molecular Formula	C ₉ H ₇ ClN ₂	[1]
Molecular Weight	178.62 g/mol	[1]

Synthesis and Mechanism

While a specific, peer-reviewed synthesis for **2-Chloro-7-methylquinazoline** is not readily available in the public domain, a robust and logical synthetic pathway can be proposed based on well-established quinazoline synthesis methodologies. The most plausible approach involves the chlorination of the corresponding quinazolinone precursor, 7-methylquinazolin-2(1H)-one.

Proposed Synthetic Workflow:

The synthesis can be envisioned as a two-step process starting from a substituted anthranilic acid.



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Caption: Proposed two-step synthesis of **2-Chloro-7-methylquinazoline**.

Experimental Protocol (Proposed):

Step 1: Synthesis of 7-Methylquinazolin-2(1H)-one

- To a round-bottom flask equipped with a reflux condenser, add 2-amino-4-methylbenzoic acid and a slight excess of cyanamide.
- Heat the mixture, with stirring, in a suitable high-boiling solvent (e.g., diphenyl ether) or neat at a temperature sufficient to induce cyclization. The reaction progress should be monitored by Thin Layer Chromatography (TLC).
- Upon completion, the reaction mixture is cooled, and the intermediate 2-amino-7-methylquinazoline is isolated.
- The crude 2-amino-7-methylquinazoline is then subjected to acidic hydrolysis (e.g., refluxing in aqueous HCl) to yield 7-methylquinazolin-2(1H)-one.
- The product is isolated by filtration, washed with water, and dried. Purification can be achieved by recrystallization from a suitable solvent like ethanol or acetic acid.

Causality Behind Experimental Choices: The use of a high-boiling solvent or neat conditions is necessary to overcome the activation energy for the initial cyclization. Acidic hydrolysis is a standard and efficient method for converting the 2-aminoquinazoline to the corresponding quinazolinone.

Step 2: Synthesis of **2-Chloro-7-methylquinazoline**

- In a well-ventilated fume hood, charge a round-bottom flask with 7-methylquinazolin-2(1H)-one and an excess of phosphorus oxychloride (POCl_3).
- Optionally, a catalytic amount of a tertiary amine (e.g., N,N-dimethylaniline) can be added to facilitate the reaction.
- The mixture is heated to reflux and maintained at this temperature until the starting material is consumed (monitored by TLC).

- After cooling to room temperature, the excess POCl_3 is carefully removed under reduced pressure.
- The residue is then cautiously quenched by pouring it onto crushed ice with vigorous stirring.
- The resulting precipitate is collected by filtration, washed thoroughly with cold water, and then a dilute sodium bicarbonate solution to neutralize any remaining acid.
- The crude **2-Chloro-7-methylquinazoline** is dried and can be further purified by recrystallization from a suitable solvent (e.g., ethanol or a hexane/ethyl acetate mixture) or by column chromatography on silica gel.

Causality Behind Experimental Choices: Phosphorus oxychloride is a powerful and commonly used chlorinating agent for converting hydroxyl groups on heterocyclic systems, such as the tautomeric form of the quinazolinone, to chlorides. The basic wash is crucial to remove acidic impurities that could affect the stability and purity of the final product.

Spectroscopic and Analytical Characterization

While experimental spectra for **2-Chloro-7-methylquinazoline** are not readily available in public databases, the expected spectroscopic data can be predicted based on the analysis of structurally similar compounds.

Predicted Spectroscopic Data:

Technique	Expected Observations
¹ H NMR	A singlet for the methyl protons (around δ 2.4-2.6 ppm). Aromatic protons would appear in the δ 7.0-8.5 ppm region, with coupling patterns consistent with a trisubstituted benzene ring. The proton at position 8 would likely be a doublet, the proton at position 6 a doublet of doublets, and the proton at position 5 a singlet or a narrow doublet.
¹³ C NMR	The methyl carbon would appear around δ 20-25 ppm. Aromatic carbons would be in the δ 120-150 ppm range. The carbon bearing the chlorine atom (C2) would likely be downfield, in the region of δ 155-165 ppm.
Mass Spec.	The molecular ion peak [M] ⁺ would be observed at m/z 178, with a characteristic [M+2] ⁺ peak at m/z 180 with an intensity of approximately one-third of the [M] ⁺ peak, which is indicative of the presence of a single chlorine atom. ^[1]
IR	Characteristic C-Cl stretching vibrations in the fingerprint region (around 600-800 cm ⁻¹). Aromatic C-H stretching above 3000 cm ⁻¹ . C=N and C=C stretching vibrations in the 1400-1650 cm ⁻¹ region.

Applications in Research and Drug Development

The quinazoline scaffold is a privileged structure in medicinal chemistry, appearing in numerous approved drugs and clinical candidates. The presence of a reactive chloro group at the 2-position and a methyl group for steric and electronic modulation makes **2-Chloro-7-methylquinazoline** a valuable building block for the synthesis of a diverse range of bioactive molecules.

- **Kinase Inhibitors:** The quinazoline core is a well-known pharmacophore for targeting various protein kinases, which are crucial in cancer signaling pathways. The 2-chloro position is amenable to nucleophilic substitution, allowing for the introduction of various side chains to target the ATP-binding site of kinases.[2]
- **Antimicrobial Agents:** Quinazoline derivatives have demonstrated significant potential as antibacterial and antifungal agents.[3] The **2-Chloro-7-methylquinazoline** core can be elaborated to generate novel compounds with improved antimicrobial potency and spectrum.
- **Other Therapeutic Areas:** The versatility of the quinazoline scaffold extends to other therapeutic areas, including anti-inflammatory, antiviral, and central nervous system (CNS) active agents.

Safety and Handling

As a chlorinated heterocyclic compound, **2-Chloro-7-methylquinazoline** should be handled with appropriate safety precautions in a laboratory setting. While a specific safety data sheet (SDS) is not widely available, the following guidelines are based on similar compounds.

- **Personal Protective Equipment (PPE):** Wear standard laboratory attire, including a lab coat, safety glasses with side shields, and chemical-resistant gloves.
- **Handling:** Handle in a well-ventilated fume hood to avoid inhalation of any dust or vapors. Avoid contact with skin and eyes.
- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.
- **Disposal:** Dispose of waste in accordance with local, state, and federal regulations for chemical waste.

Conclusion

2-Chloro-7-methylquinazoline represents a strategically important chemical intermediate for the synthesis of a wide array of functional molecules. Its defined chemical properties and the reactivity of the 2-chloro substituent provide a versatile platform for the development of novel compounds in drug discovery and materials science. This guide offers a foundational

understanding of its synthesis, characterization, and potential applications, empowering researchers to effectively utilize this valuable building block in their scientific endeavors.

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